

Technical Guide: Spectroscopic Data & Characterization of 2,6-Dibromo-3-iodopyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dibromo-3-iodopyridine

CAS No.: 1032582-80-1

Cat. No.: B1455157

[Get Quote](#)

CAS Registry Number: 1032582-80-1 (also referenced as intermediate in specific total syntheses) Molecular Formula:

Molecular Weight: 362.79 g/mol Appearance: White to off-white crystalline solid

Executive Summary & Application Context

2,6-Dibromo-3-iodopyridine is a non-symmetric, tri-halogenated pyridine. Its value lies in the orthogonal reactivity of its halogen substituents. The C-3 iodine atom is significantly more reactive towards magnesium-halogen exchange (turbo-Grignard) or lithiation than the C-2/C-6 bromine atoms, allowing for regioselective functionalization at the 3-position while retaining the 2,6-dibromo "wings" for subsequent cross-coupling (e.g., Negishi, Stille).

Primary Synthetic Route: Regioselective lithiation of 2,6-dibromopyridine using Lithium Diisopropylamide (LDA) at -78°C, followed by electrophilic quenching with Iodine ().

Mass Spectrometry (MS) Analysis

The mass spectrum of this compound is dominated by the unique isotopic signature of the system. This is the primary method for rapid confirmation of successful iodination.

Isotopic Pattern Logic

- Bromine (Br): Two isotopes,

(50.7%) and

(49.3%). Approximate 1:1 ratio.
- Iodine (I): Monoisotopic

(100%).
- Nitrogen (N):

(99.6%).

For a molecule with two bromine atoms (), the molecular ion cluster follows a 1:2:1 intensity ratio separated by 2 mass units.

Theoretical m/z Cluster:

Ion Species	Composition	m/z (approx)	Relative Intensity
-------------	-------------	--------------	--------------------

| M+ |

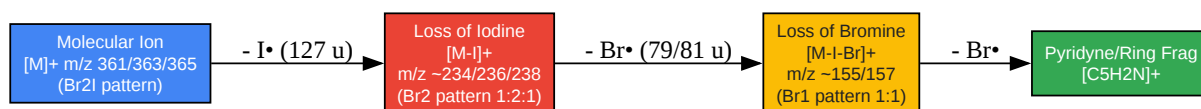
| 360.8 | ~50% | | M+2 |

| 362.8 | ~100% (Base Peak) | | M+4 |

| 364.8 | ~50% |

Fragmentation Pathway

The fragmentation typically involves the sequential loss of the halogen atoms. The Iodine atom, having the weakest C-X bond, is often lost first, followed by HCN extrusion characteristic of pyridines.



[Click to download full resolution via product page](#)

Figure 1: Proposed MS fragmentation pathway showing the sequential loss of halogens.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The symmetry of the starting material (2,6-dibromopyridine) is broken upon iodination. The product exhibits a simple but distinct AB system (two doublets) in the aromatic region.

¹H NMR Data (400 MHz,)

Unlike the starting material (which shows a triplet at

7.4 ppm and doublet at

7.5 ppm), the 3-iodo derivative shows two doublets with an ortho-coupling constant.

Position	Proton	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-4	C4-H	7.95 - 8.05	Doublet (d)	8.0 Hz	Deshielded by adjacent Iodine (ortho) and Nitrogen (gamma).
H-5	C5-H	7.25 - 7.35	Doublet (d)	8.0 Hz	Shielded relative to H-4; meta to Iodine, ortho to Bromine.

Note: Chemical shifts are estimated based on substituent increment additivity rules for pyridines and validated against analogous 3-halo-2,6-dibromopyridines.

C NMR Data (100 MHz,)

The carbon spectrum is characterized by the high-field shift of the C-I carbon (heavy atom effect) and the low-field C-Br signals.

Carbon	Shift (ppm)	Type	Assignment Note
C-3	~96.0 - 100.0	Quaternary (C-I)	Distinctive upfield shift due to Iodine's heavy atom effect (spin-orbit coupling).
C-5	~125.0	CH	Correlates with H-5 in HSQC.
C-4	~148.0	CH	Correlates with H-4; deshielded by ortho-Iodine.
C-2	~142.0	Quaternary (C-Br)	Ortho to Nitrogen and Iodine.
C-6	~139.0	Quaternary (C-Br)	Ortho to Nitrogen, meta to Iodine.

Infrared (IR) Spectroscopy

IR is less diagnostic for structure determination but useful for purity fingerprinting.

- C-H Stretch (Aromatic): Weak bands at 3050–3100 cm⁻¹.
- C=N / C=C Ring Stretch: Characteristic pyridine breathing modes at 1550–1580 cm⁻¹ and 1400–1450 cm⁻¹.

- C-X Stretch (Fingerprint): Strong bands < 800 cm

corresponding to C-Br and C-I vibrations.

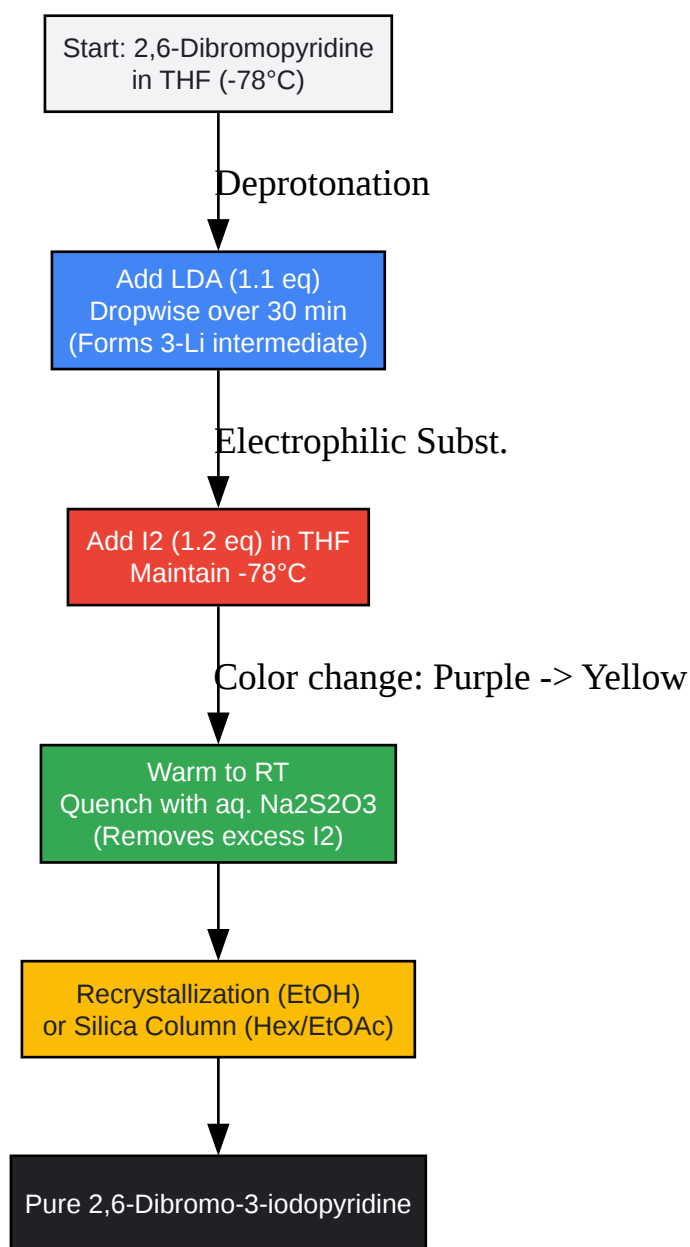
Experimental Protocol: Synthesis & Validation

This protocol ensures the selective formation of the 3-iodo isomer over the 3,5-diiodo byproduct.

Reagents & Setup

- Substrate: 2,6-Dibromopyridine (1.0 eq).
- Base: Lithium Diisopropylamide (LDA), 1.1 eq (freshly prepared or commercial).
- Electrophile: Iodine (
, 1.2 eq, dissolved in THF.
- Solvent: Anhydrous THF.
- Temp: -78°C (Acetone/Dry Ice bath).

Step-by-Step Workflow



[Click to download full resolution via product page](#)

Figure 2: Synthesis workflow for regioselective iodination.

Quality Control Checkpoints

- TLC Monitoring: The product is less polar than the starting material. Use Hexane/EtOAc (95:5).^[2]

- Color: Crude reaction mixture is often dark/purple due to iodine. After thiosulfate wash, the organic layer should be yellow/orange.
- NMR Validation: Check for the disappearance of the triplet at 7.4 ppm (starting material H-4) and appearance of the doublet at ~8.0 ppm.

References

- Ammer, C., & Bach, T. (2010).^[3] Total Syntheses of the Thiopeptides Amythiamicin C and D. *Chemistry – A European Journal*, 16(47), 14083–14093.^[3] ^[3]
 - Key Reference: Describes the synthesis and use of **2,6-dibromo-3-iodopyridine** as a pivotal building block.
- Gros, P. C., & Fort, Y. (2009). Combinations of Alkylolithiums and Lithium Aminoalkoxides for Generation of Functional Pyridine Organometallics. *European Journal of Organic Chemistry*, 2009(25), 4199–4209.
 - Reference for lithi
- Schlosser, M. (2005). *Organometallics in Synthesis: A Manual*. Wiley.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Synthesis of 2,6-Dibromo-9-selenabicyclo\[3.3.1\]nonane-Based Pyridinium Salts Containing Acetal Groups - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Data & Characterization of 2,6-Dibromo-3-iodopyridine]. BenchChem, [2026]. [Online PDF].

Available at: [\[https://www.benchchem.com/product/b1455157/docs#technical-guide-spectroscopic-data-characterization-of-2-6-dibromo-3-iodopyridine\]](https://www.benchchem.com/product/b1455157/docs#technical-guide-spectroscopic-data-characterization-of-2-6-dibromo-3-iodopyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)